

stability and storage conditions for 5-bromo-1H-indazol-3-amine

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Compound of Interest

Compound Name: *5-bromo-1H-indazol-3-amine*

Cat. No.: *B184045*

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Technical Support Center: 5-bromo-1H-indazol-3-amine

This technical support center provides guidance on the stability and storage of **5-bromo-1H-indazol-3-amine**, along with troubleshooting advice for common issues encountered during its use in research and development.

Frequently Asked Questions (FAQs)

Q1: What are the general physical and chemical properties of **5-bromo-1H-indazol-3-amine**?

A1: The key properties are summarized in the table below.

Property	Value
CAS Number	61272-71-7 [1] [2]
Molecular Formula	C ₇ H ₆ BrN ₃ [2]
Molecular Weight	212.05 g/mol [2] [3]
Appearance	Typically a powder or crystalline solid. [4]
Melting Point	171-175°C [2]
Boiling Point	431.3°C at 760 mmHg [2]
Density	1.867 g/cm ³ [2]

Q2: What are the recommended storage conditions for **5-bromo-1H-indazol-3-amine**?

A2: To ensure the long-term stability of **5-bromo-1H-indazol-3-amine**, it is recommended to store it under the following conditions:

- Temperature: Store at room temperature.[\[2\]](#)[\[5\]](#)[\[6\]](#)
- Atmosphere: Keep in a tightly sealed container in a dry, well-ventilated place.[\[7\]](#)[\[8\]](#)
- Light: Protect from light. While specific photostability data is not readily available, aromatic amines and bromo-substituted compounds can be light-sensitive.

Q3: Is **5-bromo-1H-indazol-3-amine** sensitive to air or moisture?

A3: While specific data on air and moisture sensitivity is limited, the general guidance for indazole derivatives and amino-substituted aromatic compounds is to minimize exposure to air and moisture. It is recommended to handle the compound in a controlled atmosphere (e.g., under an inert gas like nitrogen or argon) if possible, especially for long-term storage or when used in sensitive reactions. Always keep the container tightly closed when not in use.[\[7\]](#)

Q4: What is the expected shelf life of **5-bromo-1H-indazol-3-amine**?

A4: The shelf life can vary depending on the supplier and storage conditions. When stored properly as recommended (cool, dry, dark, and tightly sealed), the compound should remain

stable for an extended period. For critical applications, it is advisable to re-analyze the purity of the compound if it has been stored for a long time.

Troubleshooting Guide

This guide addresses common problems that researchers may encounter when working with **5-bromo-1H-indazol-3-amine**.

Problem 1: Inconsistent experimental results or reaction yields.

- Possible Cause 1: Degradation of the compound.
 - Troubleshooting:
 - Verify Purity: Check the purity of your stock of **5-bromo-1H-indazol-3-amine** using an appropriate analytical method such as HPLC, LC-MS, or NMR.[\[9\]](#)
 - Review Storage Conditions: Ensure the compound has been stored according to the recommended conditions (cool, dry, protected from light, and tightly sealed).
 - Perform a Freshness Test: If possible, compare the performance of your current stock with a newly purchased batch.
- Possible Cause 2: Contamination.
 - Troubleshooting:
 - Check for Cross-Contamination: Ensure that spatulas and other equipment are clean.
 - Solvent Purity: Use high-purity, dry solvents, as impurities or water in solvents can affect reaction outcomes.

Problem 2: The compound has changed color or appearance.

- Possible Cause: Decomposition.
 - Troubleshooting:

- A change in color (e.g., darkening) can be an indicator of degradation.
- It is strongly recommended to re-test the purity of the material before use.
- If significant degradation is confirmed, the material should be disposed of according to safety guidelines.

Problem 3: Poor solubility.

- Possible Cause 1: Incorrect solvent selection.
 - Troubleshooting:
 - Refer to literature for solvents used in reactions with this or similar compounds.
 - Perform small-scale solubility tests with a range of solvents appropriate for your experiment.
- Possible Cause 2: Impurities.
 - Troubleshooting:
 - Insoluble impurities may be present. Analyze the purity of the compound.

Experimental Protocols

General Protocol for Forced Degradation Study

Forced degradation studies are essential for understanding the stability of a drug substance and identifying potential degradation products.[\[10\]](#)[\[11\]](#)[\[12\]](#) The following is a general protocol that can be adapted for **5-bromo-1H-indazol-3-amine**.

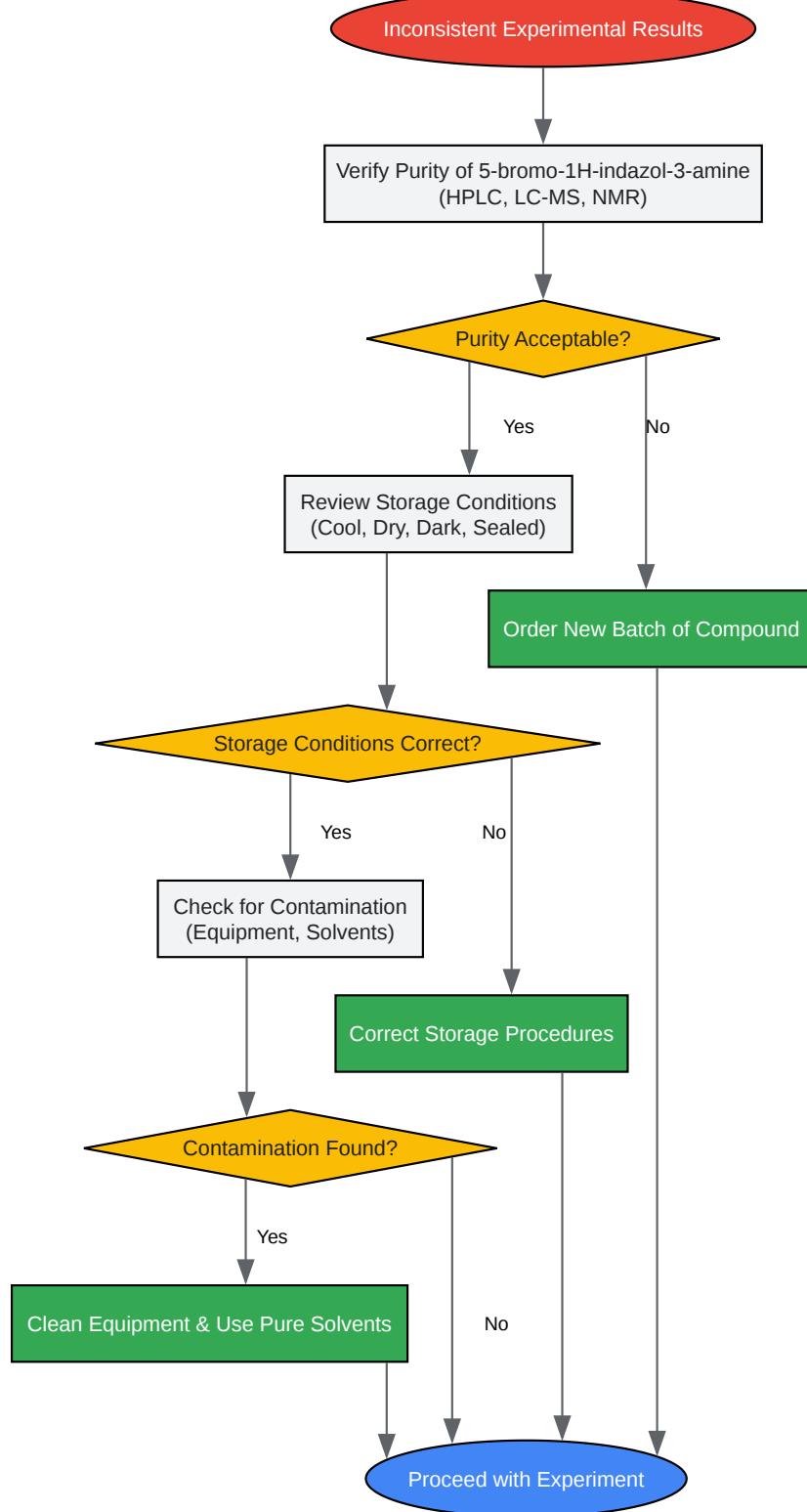
- Preparation of Stock Solution: Prepare a stock solution of **5-bromo-1H-indazol-3-amine** in a suitable solvent (e.g., methanol or acetonitrile) at a known concentration (e.g., 1 mg/mL).
- Stress Conditions:

- Acid Hydrolysis: Mix the stock solution with an equal volume of 0.1 M HCl. Heat at 60°C for a specified period (e.g., 2, 6, 12, 24 hours).
- Base Hydrolysis: Mix the stock solution with an equal volume of 0.1 M NaOH. Keep at room temperature for a specified period.
- Oxidative Degradation: Mix the stock solution with an equal volume of 3% hydrogen peroxide. Keep at room temperature, protected from light, for a specified period.[\[13\]](#)
- Thermal Degradation: Expose the solid compound to dry heat (e.g., 80°C) for a specified period.
- Photodegradation: Expose the solid compound and a solution of the compound to UV and visible light as per ICH Q1B guidelines.

- Sample Analysis:
 - At each time point, withdraw a sample and neutralize it if necessary (for acid and base hydrolysis samples).
 - Dilute the sample to a suitable concentration for analysis.
 - Analyze the samples using a stability-indicating analytical method, such as reverse-phase HPLC with a UV detector. A mass spectrometer can be used to identify degradation products.
- Data Evaluation:
 - Calculate the percentage of degradation by comparing the peak area of the parent compound in stressed samples to that of an unstressed control.
 - Identify and characterize any significant degradation products.

Visualizations

Troubleshooting Workflow for Inconsistent Results

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Caption: Troubleshooting workflow for inconsistent experimental results.

Caption: Key factors influencing the stability of **5-bromo-1H-indazol-3-amine**.

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